Technical Guide: Historical & Modern Isolation of Lapiferine from Apiaceae

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Compound of Interest

Compound Name:	*Lapiferine*
CAS No.:	*86992-41-8*
Cat. No.:	*B560010*

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Executive Summary

Lapiferine is a bioactive sesquiterpene ester belonging to the carotane class, predominantly isolated from the genus Ferula (Family: Apiaceae).[1][2] Historically sourced from Ferula lapidosa, recent phytochemical investigations have identified it in Ferula vesceritensis and Ferula soongarica.

This guide details the technical evolution of **Lapiferine** isolation—from early phytochemical screening to modern bioassay-guided fractionation. It serves as a blueprint for researchers investigating the therapeutic utility of carotane sesquiterpenes, specifically their cytotoxic (apoptotic) and ionophoretic properties.

Chemical Architecture & Botanical Origin

Lapiferine is characterized by a carotane (daucane) carbon skeleton. Unlike simple coumarins often found in Apiaceae, **Lapiferine** is a complex ester.

- Chemical Class: Carotane Sesquiterpene Ester.[2]

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- Core Scaffold: Ferutinol (or closely related carotane alcohol).[3][4]
- Substituents: Typically acetyl and angeloyl ester groups at specific positions (often C-2 and C-10, or C-6 depending on the specific isomer numbering in historical texts).
- Primary Biological Sources:
  - Ferula lapidosa (Type species for original isolation).[1]
  - Ferula vesceritensis (Endemic to North African Sahara; high yield source).
  - Ferula soongarica (Central Asian source).

Table 1: Comparative Profile of Lapiferine Sources

Parameter	Ferula lapidosa	Ferula vesceritensis	Ferula soongarica
Geography	Central Asia (Tian Shan)	North Africa (Algerian Sahara)	Central Asia / China
Primary Extract	Ethanolic (Roots)	Dichloromethane/Ethyl Acetate	Ethanolic (Underground parts)
Co-Metabolites	Lapidolin, Lapidolinine	Ferutinin, Jaeschkeanadiol	Ferutinin, Akiferidin
Key Bioactivity	Estrogenic modulation	Cytotoxicity (MCF-7), Apoptosis	Antibacterial/General

Historical Isolation Protocol (Classic Methodology)

The historical isolation of **Lapiferine**, established in the mid-20th century, relies on polarity-driven fractionation. This method prioritizes the stability of the ester bonds, which can be sensitive to harsh acidic or basic conditions.

The "Cold Percolation" Workflow

Principle: Passive extraction to prevent thermal degradation of sesquiterpene esters.

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- Plant Material Preparation:
  - Roots of F. lapidosa are air-dried in shade (UV protection) and ground to a coarse powder (40–60 mesh).
- Extraction:
  - Solvent: 95% Ethanol (EtOH).
  - Method: Maceration at room temperature (
) for 72 hours.
  - Filtration: Vacuum filtration to remove cellulosic debris.
- Concentration:
  - Rotary evaporation under reduced pressure (
) to yield a crude gum.

Classical Chromatography (Gravity Column)

Stationary Phase: Silica Gel 60 (0.063–0.200 mm). Mobile Phase Gradient:

- Start: 100% Benzene (Historical) or n-Hexane (Modern safety adaptation).
- Step-Gradient: Increasing polarity with Ethyl Acetate (EtOAc).
  - 95:5 (Hexane:EtOAc)

    Elutes hydrocarbons.
  - 85:15 (Hexane:EtOAc)

    Target Window for **Lapiferine**.
  - 50:50 (Hexane:EtOAc)

    Elutes polar ferutinol alcohols.

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Crystallization: Fractions containing **Lapiferine** (identified via TLC) are pooled. Recrystallization is typically achieved using a Hexane:Acetone (4:1) system, yielding colorless needles.

Modern Bioassay-Guided Fractionation

Modern protocols utilize High-Performance Liquid Chromatography (HPLC) and spectroscopic validation to ensure purity for biological testing.

Visualization of the Modern Workflow

The following diagram illustrates the logic flow from raw biomass to the isolated molecule, integrating bioassay checkpoints.

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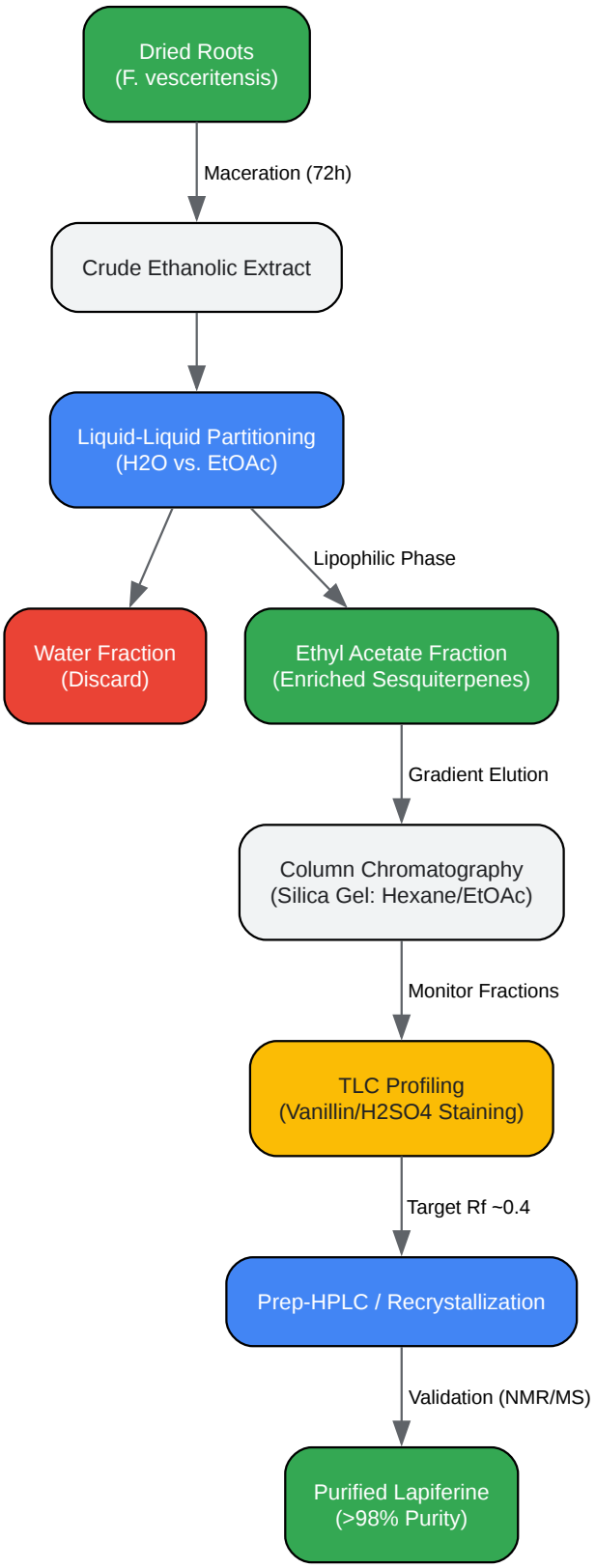

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Figure 1: Bioassay-guided isolation workflow for **Lapiferine** from Ferula species.

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Structural Validation (Self-Validating Protocol)

To confirm the isolation of **Lapiferine** and distinguish it from congeners like Ferutinin, the following spectral signatures must be verified:

- IR Spectroscopy: Look for ester carbonyl stretches (

) and hydroxyl stretches (

).
- Mass Spectrometry (HR-ESI-MS): Confirm molecular ion peaks corresponding to the sesquiterpene ester mass (e.g., adducts of the carotane core + angeloyl + acetyl moieties).
- NMR (

  and

  ):
  - Diagnostic Signal: The carotane skeleton typically shows specific methyl signals.
  - Ester Verification: Identify the olefinic proton of the angeloyl group (

    ppm) and the methyl singlet of the acetyl group (

    ppm).

Pharmacological Mechanism: Why Isolate Lapiferine?

Lapiferine is not merely a chemotaxonomic marker; it possesses potent cytotoxic activity, particularly against human breast cancer lines (MCF-7).

Apoptotic Signaling Cascade

Unlike necrotic agents that cause inflammation, **Lapiferine** induces programmed cell death (apoptosis). Research indicates it acts via the intrinsic mitochondrial pathway.

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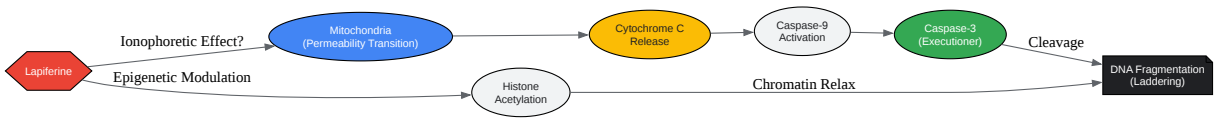

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Figure 2: Proposed mechanistic pathway of **Lapiferine**-induced apoptosis in MCF-7 cells.

Ionophoretic Activity

Similar to its congener Ferutinin, **Lapiferine** exhibits ionophoretic properties, facilitating the transport of divalent cations (like

) across lipid bilayers.[3][4]

- Mechanism: The carotane ester forms a lipophilic complex with cations, shuttling them down their concentration gradient into the mitochondrial matrix.
- Consequence: Calcium overload in mitochondria triggers the opening of the Permeability Transition Pore (mPTP), leading to loss of membrane potential (

) and subsequent apoptosis.

References

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